

cost-benefit analysis of using LNA-A(Bz) amidite in synthesis

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Compound of Interest

Compound Name: LNA-A(Bz) amidite

Cat. No.: B15588922

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Technical Support Center: LNA-A(Bz) Amidite in Synthesis

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals using **LNA-A(Bz) amidite** in their oligonucleotide synthesis experiments.

Cost-Benefit Analysis of Using LNA-A(Bz) Amidite

The decision to use LNA™-A(Bz) amidite in oligonucleotide synthesis involves weighing its higher cost against the significant performance benefits it offers. Locked Nucleic Acid (LNA) modifications introduce a methylene bridge between the 2'-oxygen and the 4'-carbon of the ribose sugar, resulting in a locked conformation that enhances the properties of the resulting oligonucleotide.

Quantitative Data Summary

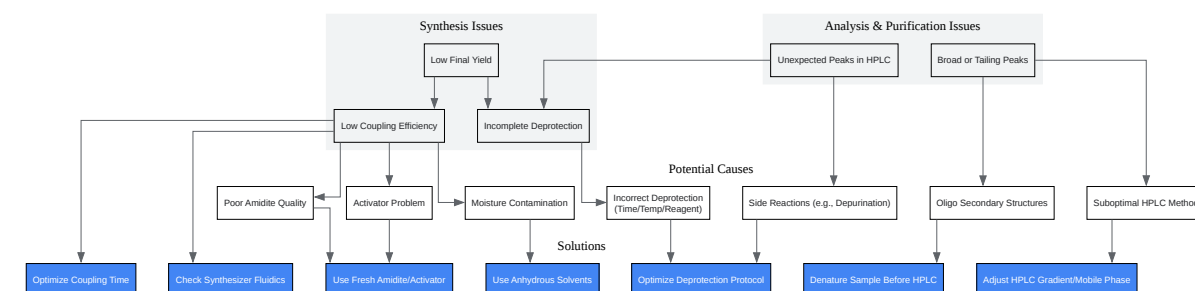
Parameter	Standard DNA Synthesis (dA-Bz Amidite)	LNA-Modified Synthesis (LNA-A(Bz) Amidite)	Key Benefits of LNA-A(Bz) Amidite
Amidite Cost	Lower	Higher	-
Price per gram (approx.)	Varies by supplier	~\$280 - \$1,181+[1]	-
Thermal Stability (Tm)	Baseline	Increase of 2-8 °C per LNA monomer[2]	Enhanced hybridization performance, allowing for shorter probes with higher specificity.[2]
Nuclease Resistance	Susceptible to degradation	Significantly increased resistance	Higher stability in biological fluids for in vivo applications.
Mismatch Discrimination	Standard	Improved	Superior specificity for detecting single nucleotide polymorphisms (SNPs).[3]
Synthesis Coupling Time	Standard	Longer coupling times required	-
Overall Yield	Dependent on sequence and synthesis conditions	Potentially higher due to increased stability, but can be affected by coupling efficiency.	May reduce the need for extensive purification, offsetting initial costs.
Purification	Standard methods (e.g., HPLC)	Standard methods applicable	Potentially cleaner crude product, simplifying purification.
Toxicity	Generally low	Potential for hepatotoxicity at high concentrations[4]	Requires careful dose optimization and toxicity studies for

therapeutic
applications.[4]

Troubleshooting Guide

This guide addresses specific issues that may arise during the synthesis of oligonucleotides containing **LNA-A(Bz) amidite**.

Logical Troubleshooting Workflow



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